

# Essential Safety and Disposal Procedures for Liproxstatin-1-15N

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## Compound of Interest

Compound Name: Liproxstatin-1-15N

Cat. No.: B12379280

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This guide provides essential safety and logistical information for the proper disposal of **Liproxstatin-1-15N**, a potent ferroptosis inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

Core Principle: **Liproxstatin-1-15N** contains the stable isotope Nitrogen-15, which is not radioactive. Therefore, its disposal protocol is primarily governed by the chemical properties of Liproxstatin-1 and local regulations for chemical waste. No additional precautions for radioactivity are required.<sup>[1][2]</sup>

## Pre-Disposal and Handling

Before disposal, adhere to standard laboratory safety protocols for handling chemical compounds. Although Liproxstatin-1 is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it should be handled with care in a laboratory setting.<sup>[3]</sup>

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **Liproxstatin-1-15N**.
- **Avoid Contamination:** Prevent the substance from entering sewers or surface and ground water.<sup>[3]</sup>

- Storage: Store **Liproxstatin-1-15N** in a tightly closed container in a cool, dry place as recommended on the product's data sheet, typically at -20°C.[4][5]

## Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
  - Treat **Liproxstatin-1-15N** as a chemical waste product.
  - Do not mix it with general laboratory waste.[1]
  - If dissolved in a solvent, the solvent's hazardous properties must also be considered for proper waste segregation.
- Waste Collection:
  - Collect waste **Liproxstatin-1-15N**, including any contaminated materials (e.g., pipette tips, vials), in a designated and clearly labeled chemical waste container.
  - The container must be compatible with the chemical properties of Liproxstatin-1 and any solvents used.
- Labeling:
  - Clearly label the waste container with its contents, including "**Liproxstatin-1-15N**" and any solvents present. Accurate labeling is crucial for proper disposal by waste management professionals.[6]
- Institutional Guidelines:
  - Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. Local and institutional regulations are the primary authority for waste management procedures.[1]
- Final Disposal:
  - Arrange for the collection of the chemical waste by a certified waste disposal company, as coordinated through your institution's EHS department.

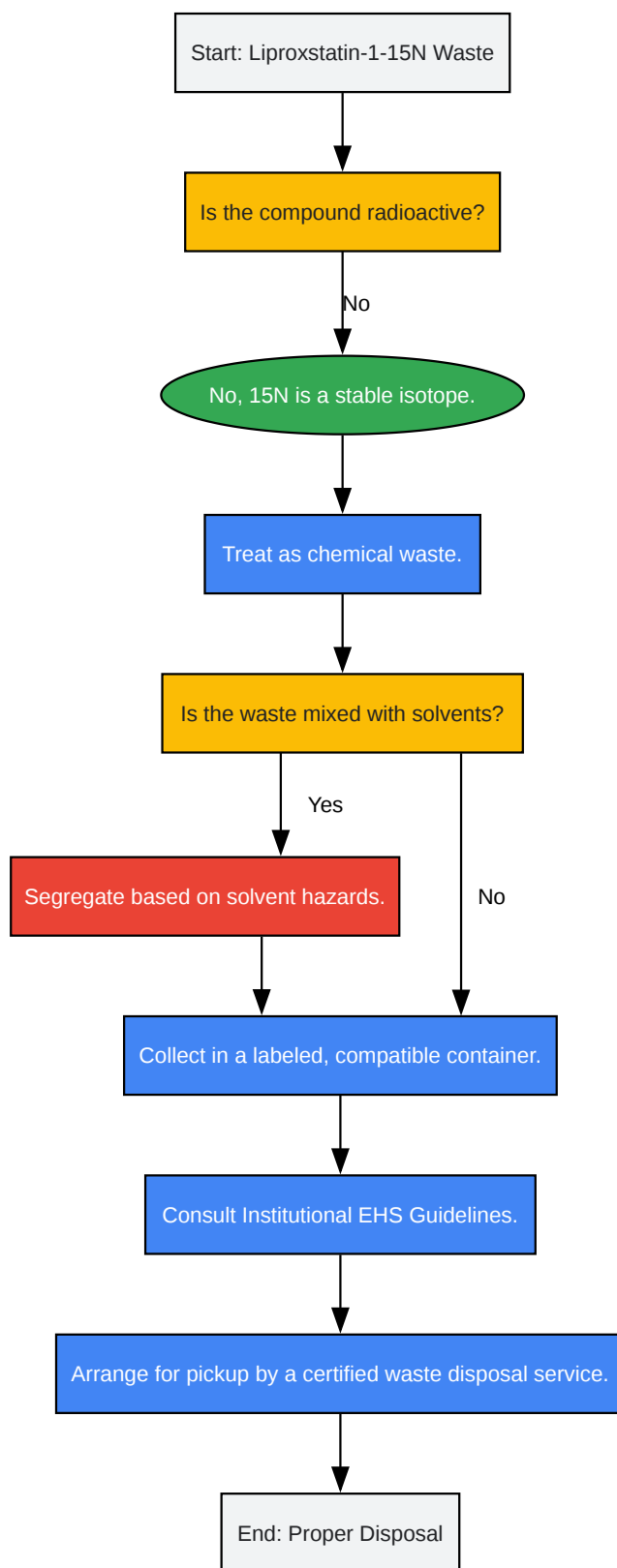
## Quantitative Data Summary

The following table summarizes key quantitative data for Liproxstatin-1.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>21</sub> ClN <sub>4</sub>	[4]
Molecular Weight	340.9 g/mol	[4]
IC <sub>50</sub> (Ferroptosis)	22 nM	[5][7]
Solubility in DMSO	Approximately 16 mg/mL	[4]
Solubility in Ethanol	Approximately 5 mg/mL	[4]
Storage Temperature	-20°C	[4][5]

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Liproxstatin-1-15N**.



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Caption: Disposal workflow for **Liproxstatin-1-15N**.

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